

Application Notes and Protocols for trans-N-(4-Hydroxycyclohexyl)phthalimide

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Compound of Interest

Compound Name: 2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione

Cat. No.: B117226

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the safe handling and disposal of trans-N-(4-Hydroxycyclohexyl)phthalimide, a chemical compound utilized in various research and development applications. Adherence to these protocols is crucial to ensure personnel safety and environmental protection.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C14H15NO3	[1]
Molecular Weight	245.27 g/mol	[1]
Appearance	Solid	[2]
Storage Temperature	2-8°C	[2]
Purity	95%	[2]

Hazard Identification and Safety Precautions

trans-N-(4-Hydroxycyclohexyl)phthalimide is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

Hazard Statements:

- Toxic if swallowed or if inhaled.
- May cause damage to organs through prolonged or repeated exposure.
- Very toxic to aquatic life with long lasting effects.
- Harmful if swallowed.[2]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

Precautionary Statements:

- Do not breathe dust.
- Wash skin thoroughly after handling.
- Do not eat, drink or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling trans-N-(4-Hydroxycyclohexyl)phthalimide:

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory Protection	A NIOSH-approved respirator is necessary if ventilation is inadequate or if dust is generated.

Safe Handling Protocols

4.1. General Handling

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the generation of dust.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not ingest or inhale the substance.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Practice good industrial hygiene: wash hands before breaks and immediately after handling the chemical.[\[3\]](#)

4.2. Weighing and Dispensing

- Ensure the weighing area is clean and located within a ventilated enclosure if possible.
- Use a spatula to carefully transfer the solid material.
- Avoid creating dust clouds.
- Clean any spills immediately following the spill response protocol.

4.3. Solution Preparation

- Add the solid trans-N-(4-Hydroxycyclohexyl)phthalimide to the solvent slowly.
- Stir the mixture gently to dissolve the solid.
- Ensure the container is properly labeled with the chemical name, concentration, and hazard symbols.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures

6.1. Small Spills

- Ensure the area is well-ventilated.
- Wearing appropriate PPE, carefully sweep or scoop up the spilled solid material.
- Avoid generating dust.

- Place the spilled material into a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.

6.2. Large Spills

- Evacuate the area immediately.
- Contact the institution's emergency response team.
- Prevent the spill from entering drains or waterways.

Disposal Protocols

All waste containing trans-N-(4-Hydroxycyclohexyl)phthalimide must be treated as hazardous waste.

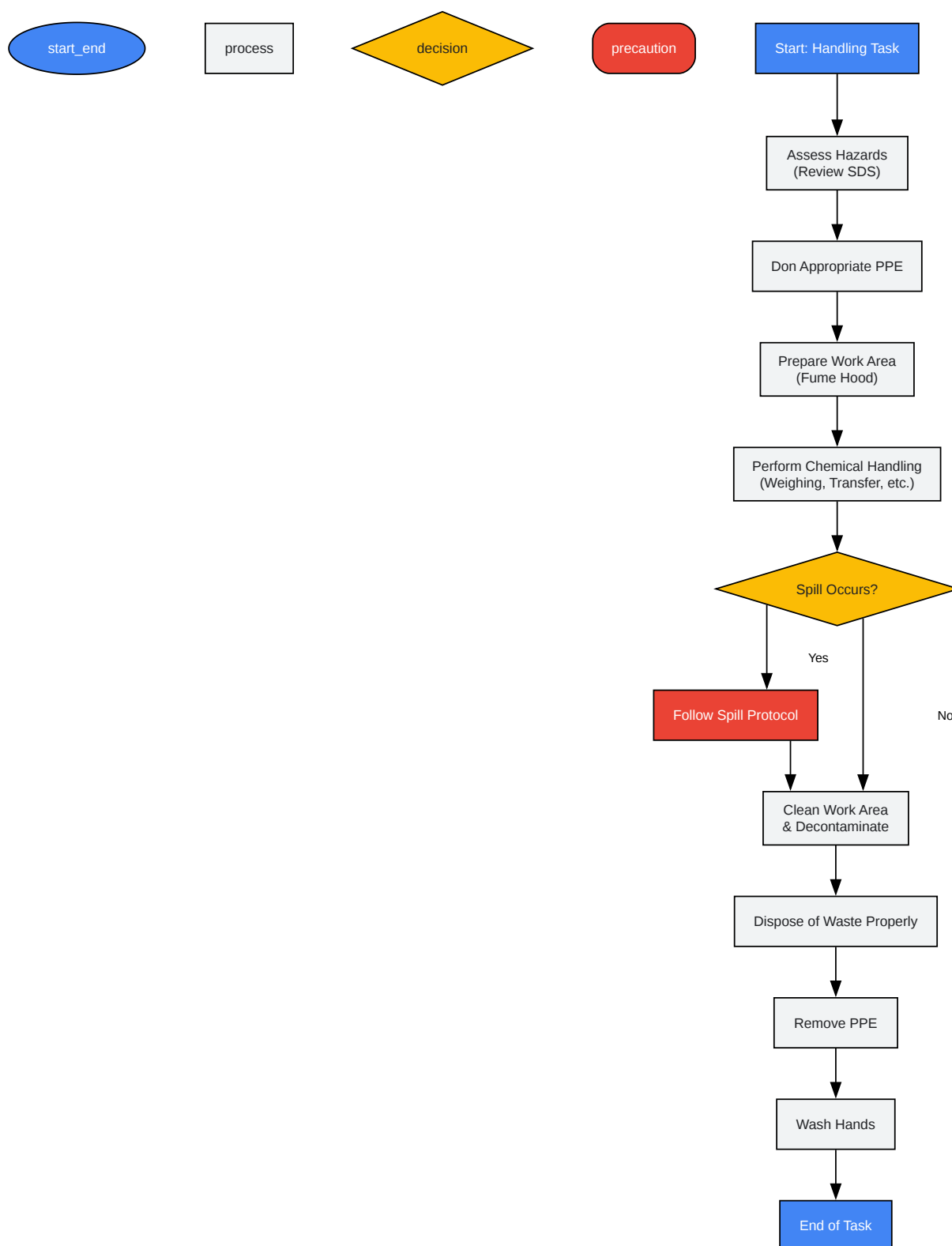
- Solid Waste: Collect all solid waste, including contaminated PPE and spill cleanup materials, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste in a clearly labeled, sealed container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.^[5]

Quantitative Toxicity and Ecotoxicity Data

Data Point	Species	Value	Reference
Oral LD50 (Phthalimide)	Rat	>2,000 mg/kg	[6]
Aquatic Toxicity (Phthalimide) - EC50	Aquatic Invertebrates	20.8 mg/l (48 h)	[7]
Aquatic Toxicity (Phthalimide) - ErC50	Algae	161 mg/l (72 h)	[7]
Chronic Toxicity (N-(cyclohexylthio)phthalimide) - NOEC	Green Algae	142 µg/L (48 h)	[8]
Chronic Toxicity (N-(cyclohexylthio)phthalimide) - NOEC	Daphnia magna	142 µg/L (21 d)	[8]

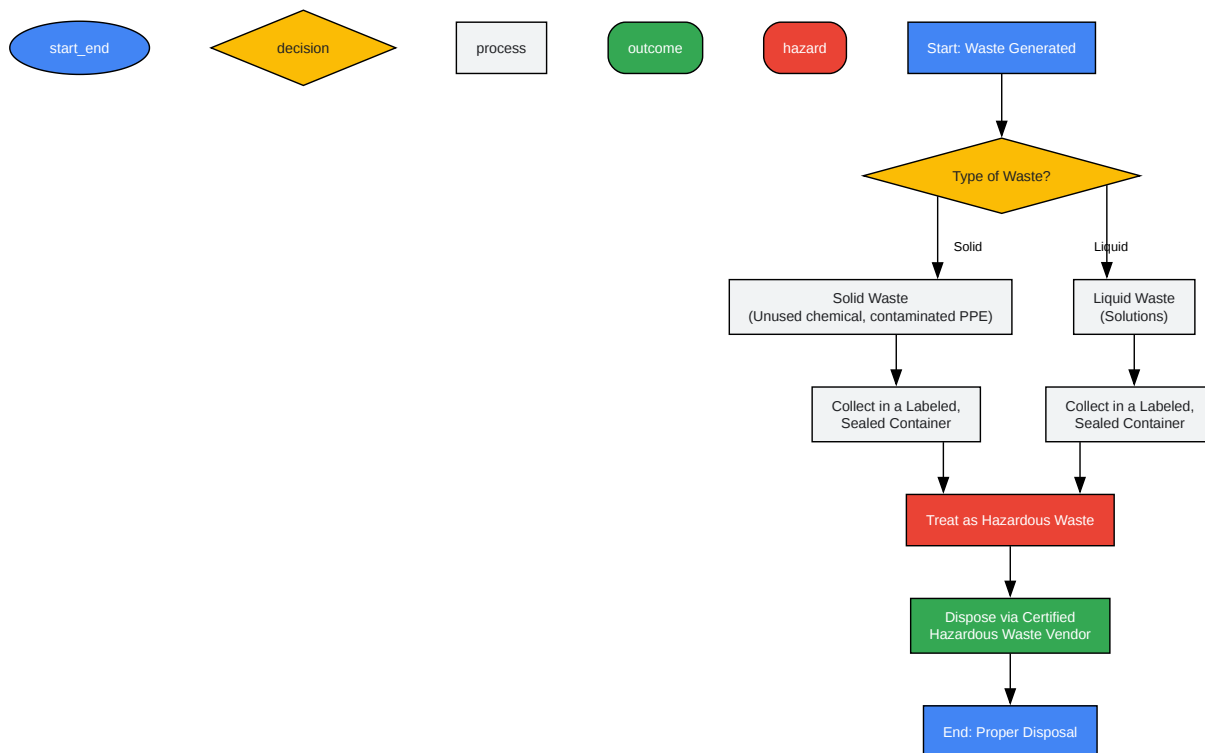
Note: Data for the specific compound trans-N-(4-Hydroxycyclohexyl)phthalimide is limited. The data for related compounds is provided for reference and to emphasize the need for cautious handling and disposal.

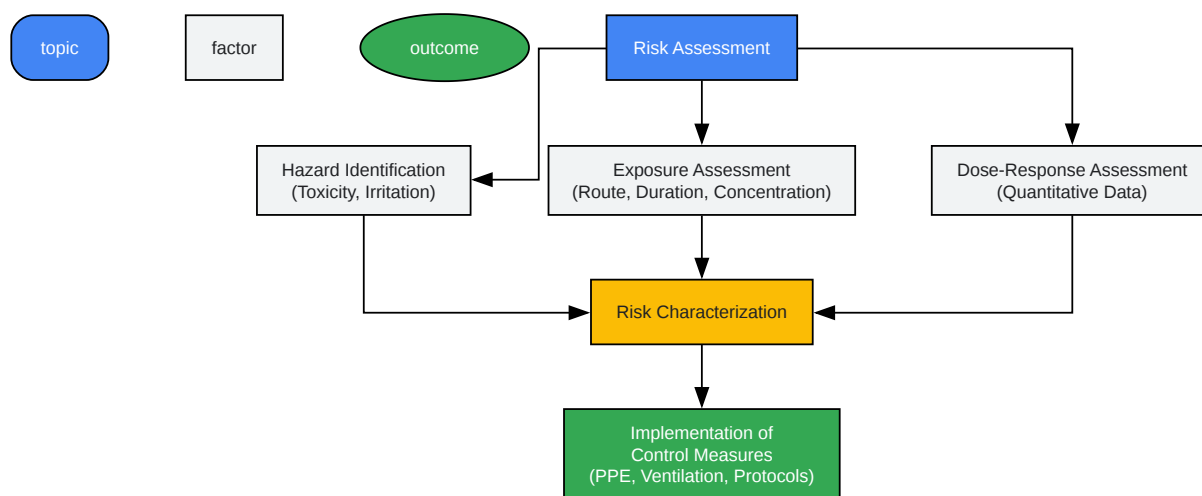
Diagrams



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Caption: Workflow for the safe handling of trans-N-(4-Hydroxycyclohexyl)phthalimide.





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